

# Overview of N-(tert-butyl)-3-nitrobenzamide and N-(tert-butyl)-4-nitrobenzamide

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## Compound of Interest

Compound Name: *N*-(tert-butyl)-2-nitrobenzamide

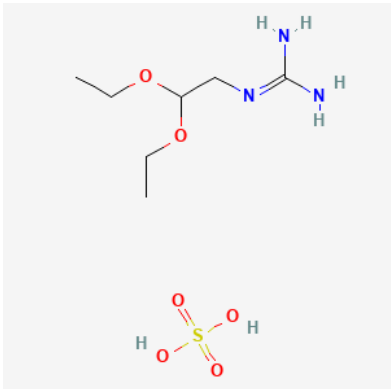
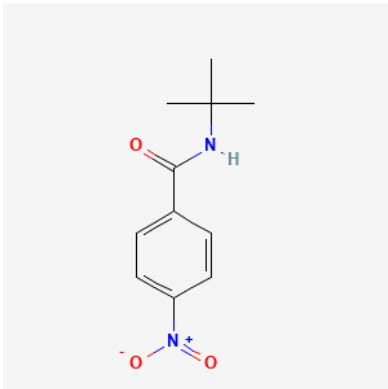
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These compounds belong to the nitrobenzamide class, which is of significant interest in medicinal chemistry. The presence of the nitro group and the tert-butyl amide functionality imparts specific physicochemical properties that influence their biological activity. They have been investigated for their potential in treating neurodegenerative diseases and as antimycobacterial agents.

## Chemical Structure and Properties

The chemical structures and key properties of N-(tert-butyl)-3-nitrobenzamide and N-(tert-butyl)-4-nitrobenzamide are summarized below.

Property	N-(tert-butyl)-3-nitrobenzamide	N-(tert-butyl)-4-nitrobenzamide
Chemical Structure		
CAS Number	10222-93-2	42498-30-6[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> [1][4]
Molecular Weight	222.24 g/mol	222.24 g/mol [1][4]
Melting Point	123-125 °C[5]	162-163 °C[5]
Appearance	Not specified	White to off-white solid[1]
Predicted Boiling Point	371.1±25.0 °C	390.0±25.0 °C[1]
Predicted Density	1.162±0.06 g/cm <sup>3</sup>	1.162±0.06 g/cm <sup>3</sup> [1]
Predicted pKa	14.00±0.46	13.63±0.46[1]

## Experimental Protocols

### Synthesis of N-(tert-butyl)-nitrobenzamide Isomers

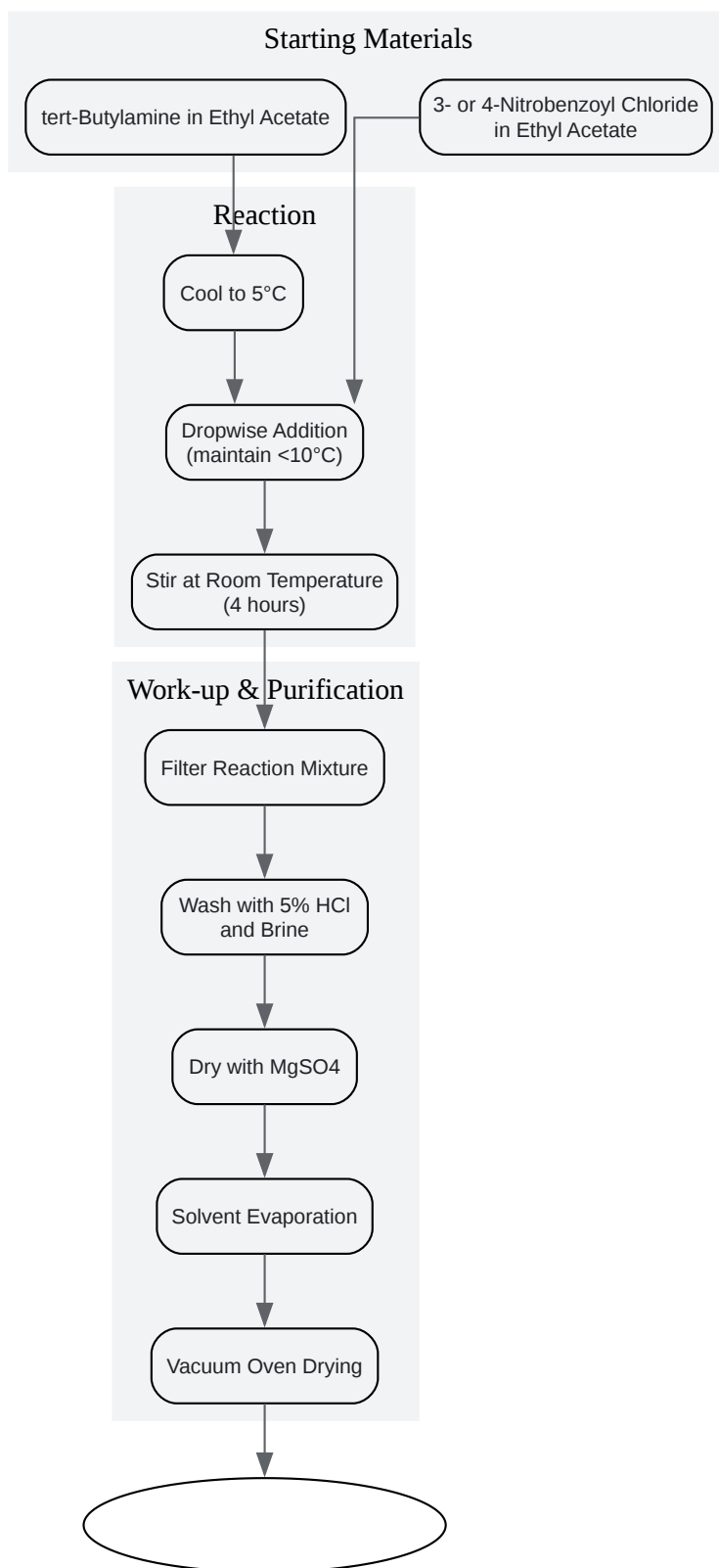
A general and effective method for the synthesis of N-(tert-butyl)-3-nitrobenzamide and N-(tert-butyl)-4-nitrobenzamide is the acylation of tert-butylamine with the corresponding nitrobenzoyl chloride.

#### Experimental Procedure:

- **Reaction Setup:** A solution of tert-butylamine in a suitable solvent (e.g., ethyl acetate) is prepared in a reaction vessel and cooled to approximately 5°C using an ice bath.

- **Addition of Acyl Chloride:** The corresponding nitrobenzoyl chloride (3-nitrobenzoyl chloride or 4-nitrobenzoyl chloride) dissolved in the same solvent is added dropwise to the cooled amine solution. The temperature should be maintained below 10°C during the addition.
- **Reaction:** After the addition is complete, the ice bath is removed, and the reaction mixture is stirred at room temperature for several hours to ensure the completion of the reaction.
- **Work-up:** The reaction mixture is filtered to remove any solid by-products. The filtrate is then washed sequentially with a dilute acid solution (e.g., 5% HCl) and a saturated sodium chloride solution.
- **Isolation and Purification:** The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Drying:** The resulting crystalline product is dried in a vacuum oven to remove any residual solvent.

This procedure has been reported to yield N-(tert-butyl)-3-nitrobenzamide in 92% yield and N-(tert-butyl)-4-nitrobenzamide in 77% yield.<sup>[5]</sup>



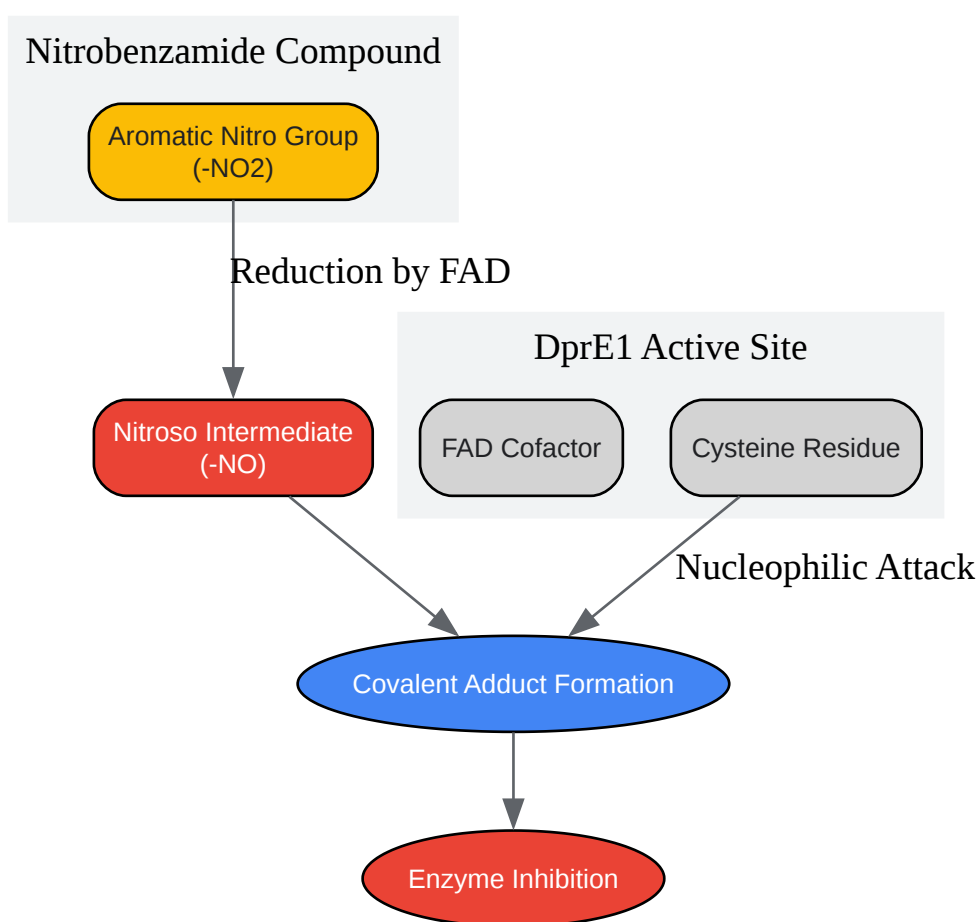
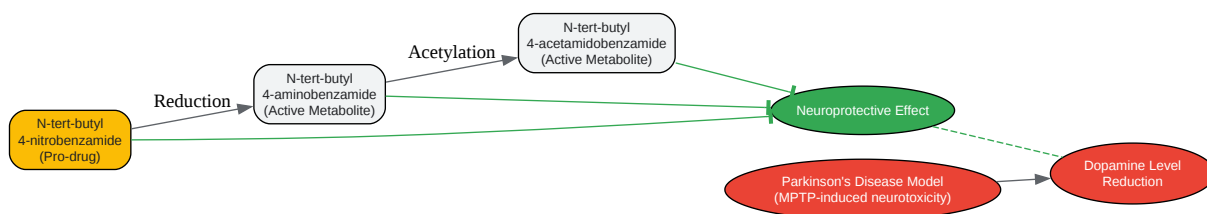
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Caption: General workflow for the synthesis of N-(tert-butyl)-nitrobenzamide isomers.

## Biological Activity and Drug Development

### Neurodegenerative Disorders

A family of benzamide compounds, including N-tert-butyl 4-nitrobenzamide, has demonstrated significant activity in a preclinical model of Parkinson's disease.[6] These compounds have been shown to prevent the MPTP-induced reduction of dopamine levels.[6] Notably, N-tert-butyl 4-nitrobenzamide is considered a pro-drug that is biotransformed in vivo to its corresponding acetamido and amino derivatives, which are also active.[5]



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